

2-Fluoro-6-methylbenzonitrile material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-Fluoro-6-methylbenzonitrile

Cat. No.: B188161

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for 2-Fluoro-6-methylbenzonitrile

This guide provides a comprehensive overview of the safety, handling, and hazardous properties of **2-Fluoro-6-methylbenzonitrile**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets to ensure a thorough understanding of the material's characteristics.

Chemical Identification

2-Fluoro-6-methylbenzonitrile is a versatile chemical intermediate used in the synthesis of pharmaceuticals and agrochemicals.^[1] Its fluorinated structure enhances reactivity and stability, making it a valuable building block in organic synthesis.^[1]

Identifier	Value
Chemical Name	2-Fluoro-6-methylbenzonitrile
Synonyms	2-Cyano-3-fluorotoluene ^[1]
CAS Number	198633-76-0 ^[1]
Molecular Formula	C ₈ H ₆ FN ^[1]
Molecular Weight	135.14 g/mol ^[1]
Purity	≥ 98% (GC) ^[1]

Physical and Chemical Properties

The physical state of this compound is a solid, appearing as a white to orange or green powder or crystal.^[1]

Property	Value
Appearance	White to orange to green powder to crystal ^[1]
Physical State	Solid ^{[2][3]}
Melting Point	39 - 48 °C ^{[1][2]}
Boiling Point	207.4 ± 20.0 °C (Predicted) ^[2]
Flash Point	90.6±21.8 °C ^[2]

Hazard Identification and GHS Classification

This material is classified as hazardous. It is toxic if swallowed, in contact with skin, or if inhaled, and causes serious irritation to skin and eyes.^[4]

GHS Classification	Hazard Statement
Signal Word	Danger
Pictograms	Skull and crossbones, Exclamation mark
Acute Toxicity (Oral, Dermal, Inhalation)	H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled
Skin Corrosion/Irritation	H315: Causes skin irritation ^[4]
Serious Eye Damage/Irritation	H318 / H319: Causes serious eye damage / Causes serious eye irritation ^[4]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation ^[4]

Safe Handling and Emergency Protocols

Detailed procedures for safe handling and emergency response are critical when working with **2-Fluoro-6-methylbenzonitrile**.

Experimental Protocols: First Aid Measures

The following protocols should be followed immediately in case of exposure.

Exposure Route	Protocol
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[3]
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor.[3]
Skin Contact	IF ON SKIN: Wash with plenty of water. Take off immediately all contaminated clothing and wash it before reuse. Call a POISON CENTER or doctor if you feel unwell.
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediate medical attention is required.[3]

Methodology for Accidental Release (Spill Cleanup)

- **Ensure Adequate Ventilation:** Use only in a well-ventilated area or under a chemical fume hood.[3][5]
- **Personal Precautions:** Wear appropriate personal protective equipment (PPE), including gloves, clothing, and eye/face protection, to prevent skin and eye contact.[3] Avoid breathing dust.
- **Containment and Cleanup:** Sweep up the solid material, avoiding dust formation, and shovel it into a suitable container for disposal.[3]

- Environmental Precautions: Prevent the material from entering drains or the environment.[3]
- Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3]

Fire-Fighting Measures

Aspect	Protocol
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, or alcohol-resistant foam.[3]
Specific Hazards	Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO _x), carbon monoxide (CO), and hydrogen fluoride (HF).[3]
Protective Equipment	As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[3]

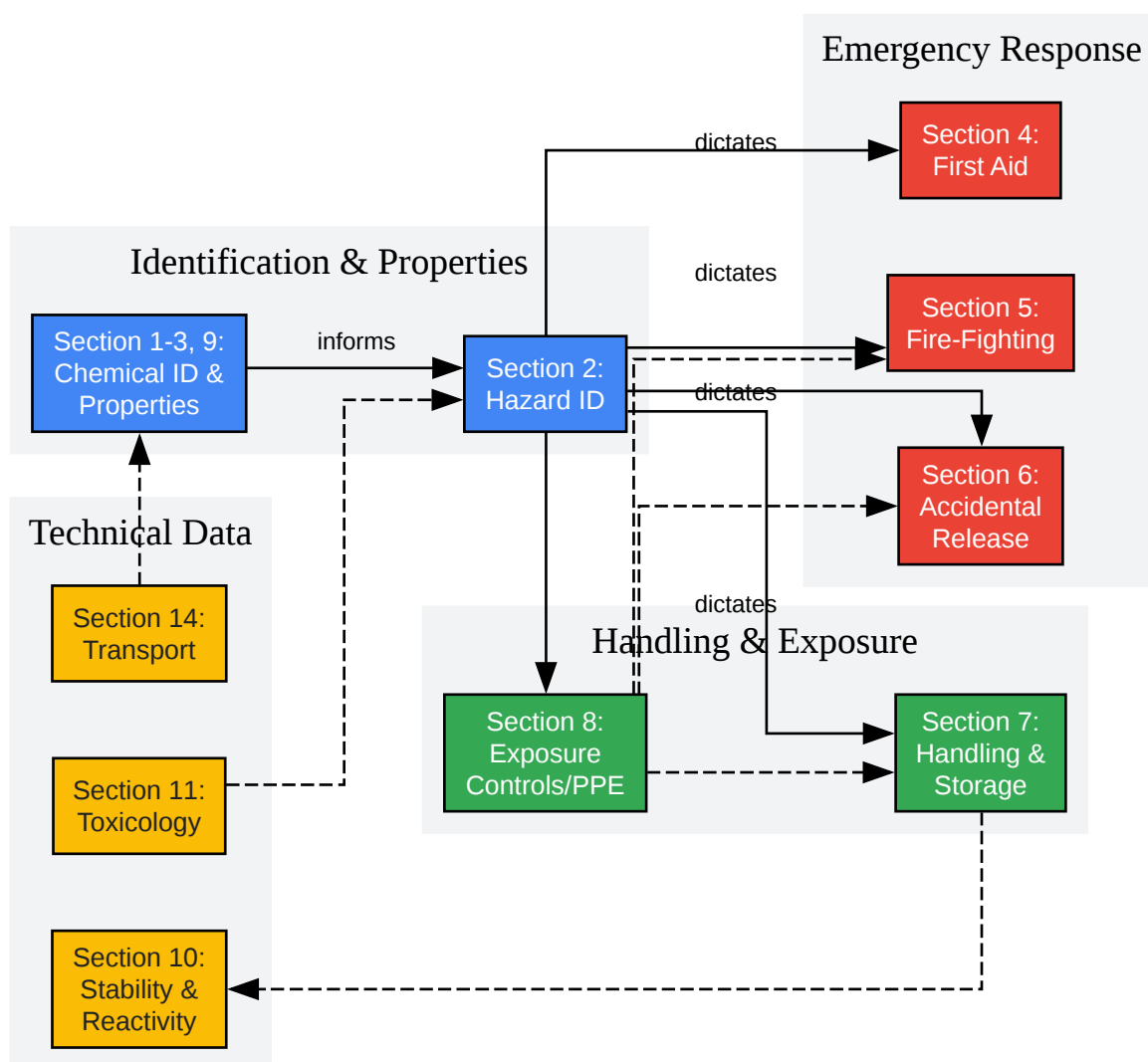
Storage and Transportation

Proper storage and transportation are essential to maintain the chemical's integrity and ensure safety.

Requirement	Specification
Storage Conditions	Keep containers tightly closed in a dry, cool, and well-ventilated place.[3] Store locked up.[3] Recommended storage is at room temperature in a cool, dark place (<15°C).
Incompatible Materials	Strong oxidizing agents, strong acids.[3]
UN Number	UN3439[3]
Proper Shipping Name	NITRILES, SOLID, TOXIC, N.O.S.[3]
Hazard Class	6.1[3]
Packing Group	III[3]

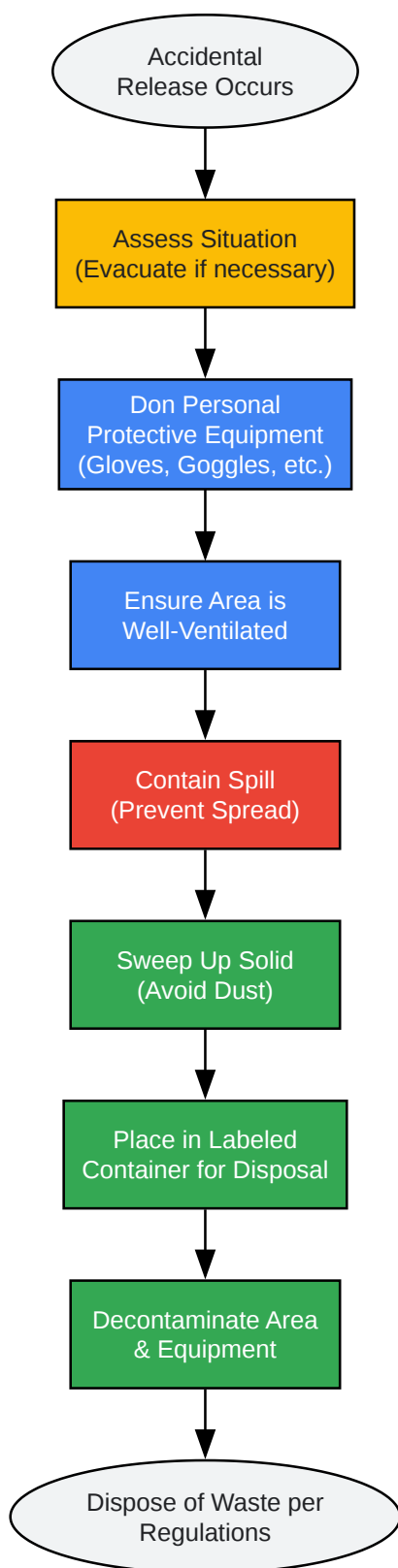
Visualized Workflows and Relationships

To better illustrate the procedural and informational relationships, the following diagrams are provided.



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Caption: Logical flow of information within the MSDS for **2-Fluoro-6-methylbenzonitrile**.



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Caption: Workflow for handling an accidental spill of **2-Fluoro-6-methylbenzonitrile**.

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